

# Personal protective equipment for handling 4-Methylanisole-13C

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## Compound of Interest

Compound Name: 4-Methylanisole-13C

Cat. No.: B12404114

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## Essential Safety and Handling of 4-Methylanisole-13C

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Methylanisole-13C**, a stable, isotopically labeled compound. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Summary: 4-Methylanisole is a flammable liquid and vapor that is harmful if swallowed and causes skin irritation.<sup>[1][2][3]</sup> It is also suspected of damaging fertility or the unborn child.<sup>[3][4]</sup> Therefore, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against chemical exposure. The following PPE must be worn at all times when handling **4-Methylanisole-13C**:

- **Eye Protection:** Chemical splash goggles or safety glasses with side shields are required.<sup>[1]</sup>
- **Hand Protection:** Chemical-resistant gloves are essential. Nitrile gloves are a suitable option for protection against splashes.<sup>[5]</sup> For prolonged contact, consider gloves made of butyl rubber or neoprene.<sup>[6][7]</sup> Always inspect gloves for any signs of degradation or puncture before use.

- **Body Protection:** A flame-retardant lab coat should be worn over personal clothing.[8] An apron can provide an additional layer of protection.
- **Respiratory Protection:** Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[1][9] If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges should be used.[8]

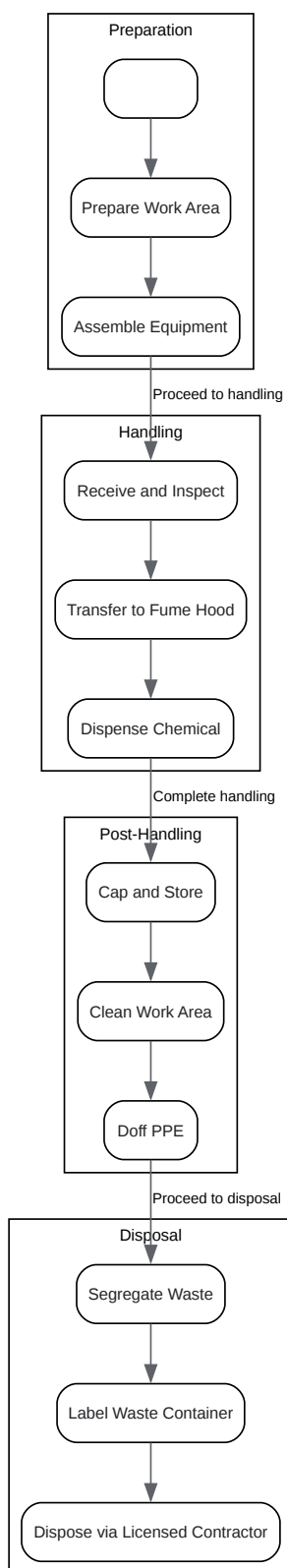
## Chemical Properties and Safety Data

A summary of the key quantitative data for 4-Methylanisole is provided in the table below. Note that the isotopic labeling with Carbon-13 does not significantly alter these properties.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O
Molecular Weight	122.16 g/mol [10]
Boiling Point	174 °C (lit.) [10]
Melting Point	-32 °C [10][11]
Flash Point	59 °C (138.2 °F) - closed cup
Density	0.969 g/mL at 25 °C (lit.) [10]
Hazard Statements	H226, H302, H315, H361d

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **4-Methylanisole-13C**, from receipt of the chemical to its ultimate disposal.



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Caption: Workflow for the safe handling of **4-Methylanisole-13C**.

## Operational Plan

### 1. Preparation:

- Don Personal Protective Equipment (PPE): Before handling the chemical, put on all required PPE as detailed above.
- Prepare Work Area: Ensure the chemical fume hood is operational and the work area is clean and free of clutter. Remove all ignition sources from the vicinity.[\[1\]](#)[\[9\]](#)
- Assemble Equipment: Gather all necessary glassware, reagents, and equipment. Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[2\]](#)  
[\[4\]](#)

### 2. Handling:

- Receive and Inspect: Upon receiving the container of **4-Methylanisole-13C**, inspect it for any damage or leaks.
- Transfer to Fume Hood: Transport the sealed container to the chemical fume hood.
- Dispense Chemical: Carefully dispense the required amount of the chemical. Avoid generating aerosols or vapors. Keep the container tightly closed when not in use.[\[2\]](#)

### 3. Post-Handling:

- Cap and Store: Securely cap the stock container and any prepared solutions. Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.  
[\[1\]](#)[\[2\]](#) The storage area should be a designated flammable liquid storage cabinet.
- Clean Work Area: Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling.[\[1\]](#)

## Disposal Plan

All waste materials contaminated with **4-Methylanisole-13C** must be treated as hazardous waste.

- **Segregate Waste:** Collect all liquid and solid waste in separate, clearly labeled, and compatible waste containers. Do not mix with other waste streams.
- **Label Waste Container:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Methylanisole-13C**".
- **Dispose via Licensed Contractor:** Arrange for the disposal of the hazardous waste through a licensed and approved waste disposal contractor.[4][9] Follow all local, state, and federal regulations for hazardous waste disposal.[1] Empty containers should be triple-rinsed (if appropriate) and punctured to prevent reuse before disposal.[1][9]

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